L-745,870: A Comprehensive Technical Guide on Pharmacokinetics and Brain Penetration

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Compound of Interest		
Compound Name:	L-745870	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-745,870 is a potent and selective antagonist of the dopamine D4 receptor, a G protein-coupled receptor predominantly expressed in the limbic system of the brain.[1] Its high affinity for the D4 receptor subtype over other dopamine receptors has made it a valuable research tool for elucidating the physiological and pathological roles of this receptor.[1] This technical guide provides an in-depth overview of the pharmacokinetics and brain penetration of L-745,870, presenting key data in a structured format, detailing experimental methodologies, and visualizing relevant pathways to support further research and development efforts.

Core Pharmacokinetic and Brain Penetration Data

The following tables summarize the key pharmacokinetic parameters and brain penetration data for L-745,870 in various preclinical species.

Table 1: In Vivo Pharmacokinetic Parameters of L-745,870

Species	Route of Administration	Dose	Oral Bioavailability (%)	Plasma Half-life (t½) (hours)
Rat	Oral / Intravenous	Not Specified	20-60	2.1-2.8
Monkey	Oral / Intravenous	Not Specified	20-60	2.1-2.8

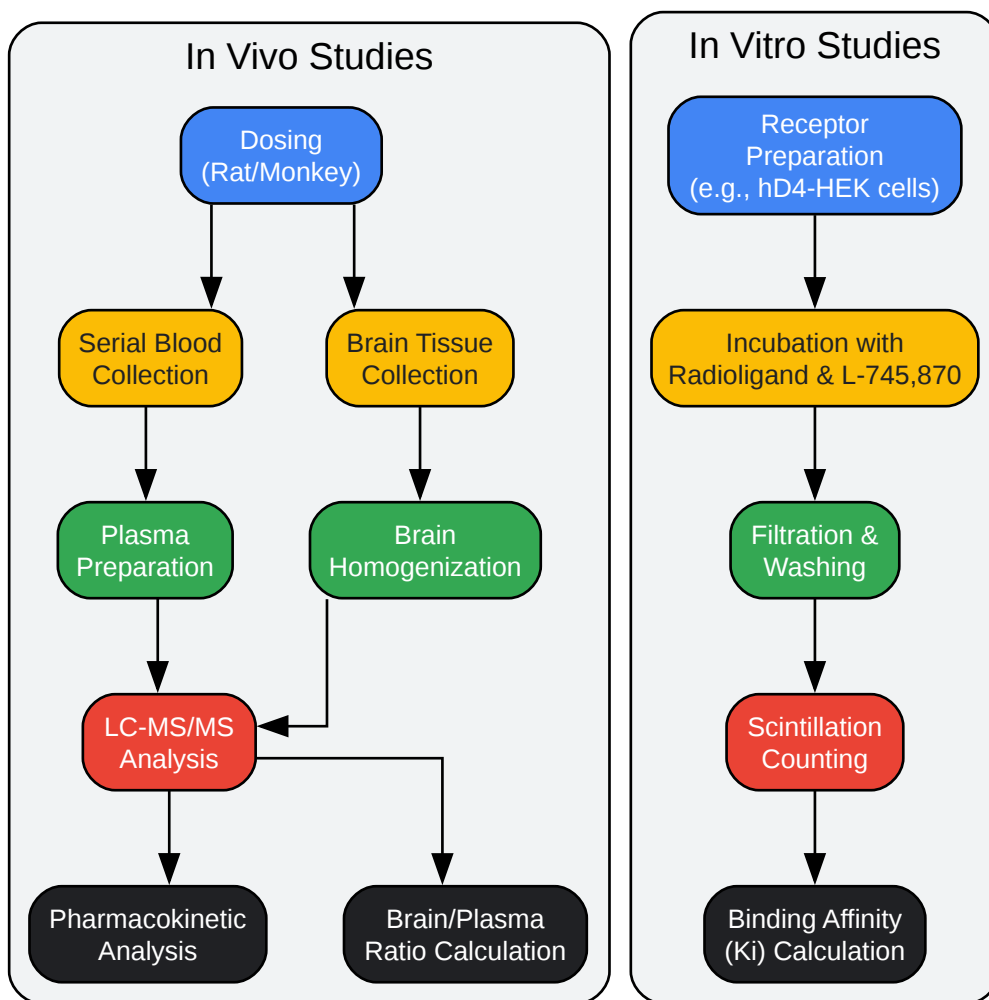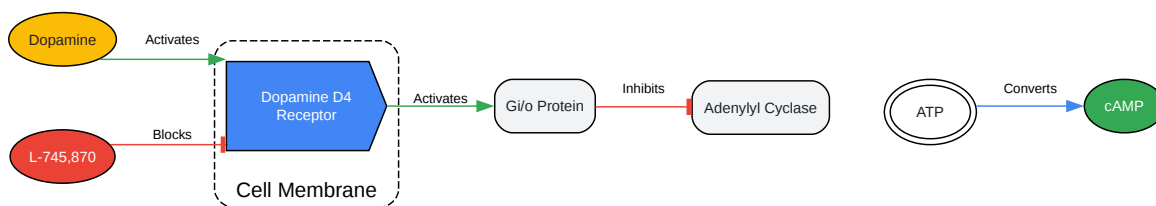Data compiled from publicly available resources.

Table 2: Brain Penetration of L-745,870 in Rats

Parameter	Value
Brain-to-Plasma Ratio	High (Specific values not detailed in reviewed literature)
CNS Penetration	Excellent

Qualitative assessment based on available literature. Quantitative time-course data is not readily available in the public domain.

Signaling Pathway and Mechanism of Action

L-745,870 acts as a competitive antagonist at the dopamine D4 receptor. This receptor is coupled to the Gi/o family of G proteins. Upon activation by its endogenous ligand, dopamine, the D4 receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By binding to the D4 receptor without activating it, L-745,870 blocks the dopamine-induced signaling cascade, thereby preventing the inhibition of adenylyl cyclase and the subsequent reduction in cAMP.

Tech Support

Dopamine —Activates→ Dopamine D4 Receptor (Cell Membrane)
L-745,870 —Blocks→ Dopamine D4 Receptor
Dopamine D4 Receptor —Activates→ Gi/o Protein —Inhibits→ Adenylyl Cyclase
ATP —Converts→ cAMP

In Vivo Studies

Dosing (Rat/Monkey) →
- Serial Blood Collection → Plasma Preparation → LC-MS/MS Analysis
- Brain Tissue Collection → Brain Homogenization → LC-MS/MS Analysis

LC-MS/MS Analysis → Pharmacokinetic Analysis
LC-MS/MS Analysis → Brain/Plasma Ratio Calculation

In Vitro Studies

Receptor Preparation (e.g., hD4-HEK cells) → Incubation with Radioligand & L-745,870 → Filtration & Washing → Scintillation Counting → Binding Affinity (Ki) Calculation

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References

- 1. Biological profile of L-745,870, a selective antagonist with high affinity for the dopamine D4 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]

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